

Technical Data Sheet: 3,2'-Dihydroxy-4,4'-dimethoxychalcone

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Compound of Interest

Compound Name: 3,2'-Dihydroxy-4,4'-dimethoxychalcone

Cat. No.: B3028655

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This document provides a concise technical overview of the molecular weight and chemical properties of **3,2'-Dihydroxy-4,4'-dimethoxychalcone**, a chalcone derivative of interest in phytochemical and pharmacological research.

Chemical Identification

The compound is systematically identified by the following descriptors. The CAS number provides a unique identifier for this specific chemical substance.

Identifier	Value
Chemical Name	3,2'-Dihydroxy-4,4'-dimethoxychalcone[1]
Systematic Name	(2E)-1-(2-Hydroxy-4-methoxyphenyl)-3-(3-hydroxy-4-methoxyphenyl)prop-2-en-1-one[1]
CAS Number	2567-65-9[1][2]
Molecular Formula	C ₁₇ H ₁₆ O ₅ [1][2]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** is based on its molecular formula, $C_{17}H_{16}O_5$, and the standard atomic weights of Carbon, Hydrogen, and Oxygen.^{[3][4][5]}

The standard atomic weights used for this calculation are summarized below.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011 ^[6]
Hydrogen	H	1.008 ^{[7][8]}
Oxygen	O	15.999 ^{[9][10]}

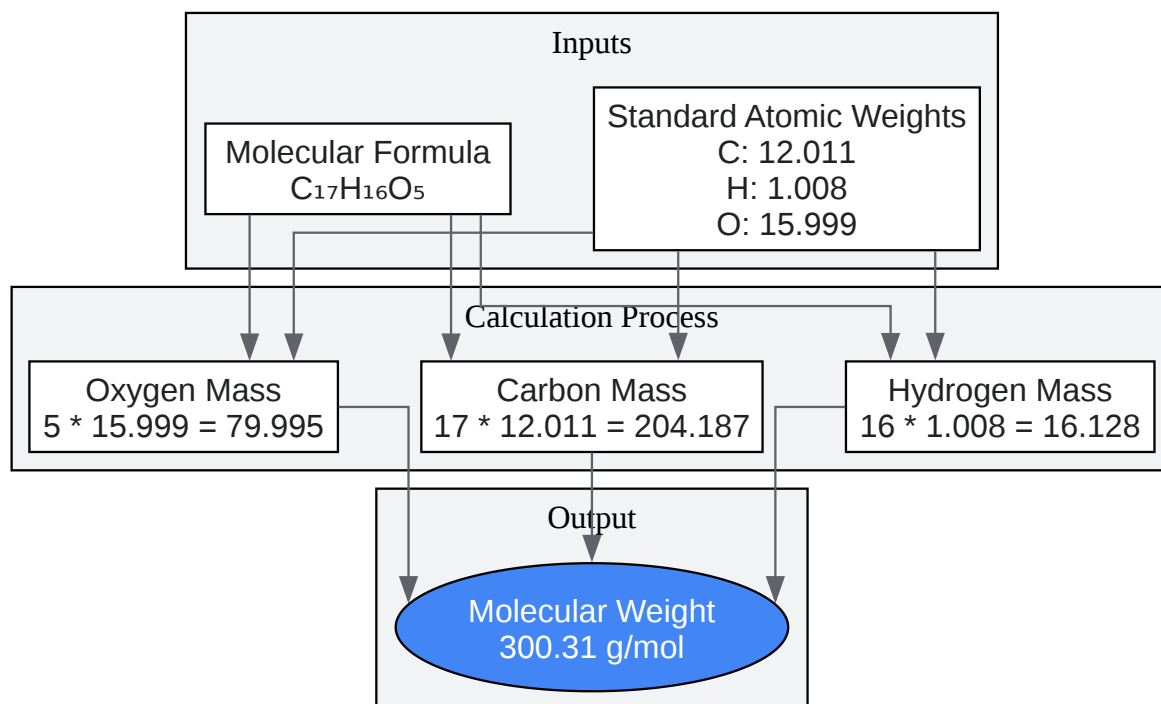
The molecular weight is calculated by summing the mass of all atoms in the molecular formula.

Element	Number of Atoms	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon (C)	17	12.011	204.187
Hydrogen (H)	16	1.008	16.128
Oxygen (O)	5	15.999	79.995
Total	300.31		

The calculated molecular weight for **3,2'-Dihydroxy-4,4'-dimethoxychalcone** is 300.31 g/mol .^{[1][2]}

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process of calculating the molecular weight from the compound's molecular formula and the atomic weights of its constituent elements.



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Molecular Weight Calculation Workflow

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